

Application Notes: Tolyltriazole Sodium Salt in Cooling Water Systems

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Compound of Interest

Compound Name: Tolyltriazole Sodium Salt

CAS No.: 63394-06-9

Cat. No.: B1324519

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1. Introduction

Tolyltriazole Sodium Salt (TTA-Na) is a highly effective corrosion inhibitor predominantly used to protect copper and its alloys (e.g., brass, bronze) in industrial water systems.[1] It is the sodium salt of tolyltriazole and is typically supplied as a 40-50% aqueous solution, which offers excellent water solubility, making it easy to apply in various treatment formulations.[2][3] While its primary function is the protection of yellow metals, TTA-Na also provides secondary corrosion inhibition for ferrous metals, including steel, cast iron, and nickel alloys.[4] Its ability to form a durable, protective film on metal surfaces makes it a critical component in treatment programs for open recirculating cooling towers, closed-loop systems, and heat exchangers.[1][5]

2. Mechanism of Corrosion Inhibition

The protective action of Tolyltriazole Sodium Salt is based on its ability to form a thin, stable, and passive film on metal surfaces.[4] This process can be described in two main steps:

- Adsorption: When introduced into the water system, the TTA-Na molecules are adsorbed onto the metal surface. The nitrogen atoms within the triazole ring possess lone pairs of electrons that form coordinate bonds with the metal atoms (especially copper).[2]
- Film Formation: The adsorbed tolyltriazole molecules react with metal ions (e.g., Cu(I)) at the surface to form a dense, polymeric complex (Cu-TTA).[2][6] This creates a very thin, robust protective barrier, just a few molecular layers thick, that isolates the metal from corrosive elements like dissolved oxygen, chlorides, and other aggressive ions in the water.[1][2]

This chemisorbed film inhibits both anodic and cathodic electrochemical reactions, effectively stifling the corrosion process and preventing both general corrosion and localized pitting.[1][6]

3. Primary Applications in Cooling Water Systems

TTA-Na is a versatile inhibitor suitable for a wide range of industrial applications:

- Open Recirculating Cooling Systems: Widely used in cooling towers for power generation, petrochemical, steel, and manufacturing industries to protect copper and copper alloy heat exchangers and condensers.[1][2][5]
- Closed-Loop Chilled Water Systems: Essential for preventing corrosion in closed-loop systems found in HVAC and central air conditioning, where it ensures long-term system integrity.[2][7]
- Engine Coolants and Antifreeze: Incorporated into automotive and heavy-duty engine coolants to protect copper radiators and other alloy components.[1]
- Multi-Metal Systems: Its effectiveness in protecting multiple metals makes it valuable for complex systems containing both ferrous and non-ferrous components.[8]

4. Operational Parameters and Dosage Recommendations

The optimal dosage of TTA-Na depends on the specific conditions of the cooling water system, including the corrosivity of the water, the types of metals present, temperature, and pH.

- Standard Dosage: For general preventative use in circulating water systems, a typical concentration of 2 to 10 mg/L (ppm) is recommended.[4][9] This level is generally sufficient to

establish and maintain the protective film.

- Passivation of Corroded Systems: In systems with existing heavy corrosion, an initial higher "shock" dose of 5 to 10 times the normal concentration may be required to rapidly passivate the metal surfaces and bring corrosion under control.[4][9]

5. Factors Influencing Efficacy

The performance of TTA-Na can be affected by several operational factors:

- pH: TTA-Na is effective in both acidic and alkaline environments, but it is most frequently used in alkaline conditions typical of cooling tower operations.[1]
- Temperature: While TTA is more thermally stable than benzotriazole, its inhibition efficiency can decrease at significantly elevated temperatures.[10][11]
- Oxidizing Biocides: Strong oxidizing agents like chlorine and bromine, used for microbiological control, can degrade the protective TTA film and the inhibitor itself.[6] To mitigate this, it is recommended to dose TTA-Na and oxidizing biocides at different points in the system or to use non-oxidizing biocides.[2] For systems requiring high halogen levels, a more resistant inhibitor like Chloro-tolyltriazole may be a better choice.[12]
- Presence of Other Ions: The chemical composition of the water, including hardness and the concentration of aggressive ions like chlorides and sulfates, can influence the overall corrosion potential and the required inhibitor dosage.

6. Compatibility with Other Water Treatment Chemicals

Tolyltriazole Sodium Salt is compatible with most other chemicals used in cooling water treatment programs.[1] It is often used synergistically to enhance overall system protection.

- Scale Inhibitors: It can be used alongside various scale inhibitors and dispersants, such as polyphosphates and phosphonates (HEDP, ATMP).[11]
- Other Corrosion Inhibitors: The protective effect of TTA-Na can be enhanced when used in combination with other inhibitors like 2-Mercaptobenzothiazole (MBT), molybdates, or zinc. [3][4]

- Biocides: While incompatible with high concentrations of strong oxidizers, it can be used effectively with non-oxidizing biocides or in systems where residual chlorine is carefully controlled (e.g., 0.2-0.5 mg/L).[2]

Data Summary

Table 1: Typical Properties of Tolytriazole Sodium Salt (50% Solution)

Property	Value	Reference(s)
Appearance	Clear, yellow to amber liquid	[2]
Chemical Formula	C ₇ H ₆ N ₃ Na	[1][2]
CAS Number	64665-57-2	[1][4]
Active Content	~50%	[2][4]
pH (as supplied)	11.5 - 12.0	
Specific Gravity (@20°C)	~1.18 - 1.21 g/cm ³	[4]

| Solubility | Miscible in water and most organic solvents [[1] |

Table 2: Recommended Dosage in Cooling Water Systems

Application Scenario	Recommended Concentration (mg/L or ppm)	Reference(s)
General Preventative Maintenance	2 - 10	[4][9]
Heavily Corroded Systems (Initial Dose)	5-10 times the normal dosage	[4][9]
Closed-Loop Systems	Varies; often used with other inhibitors	[7]

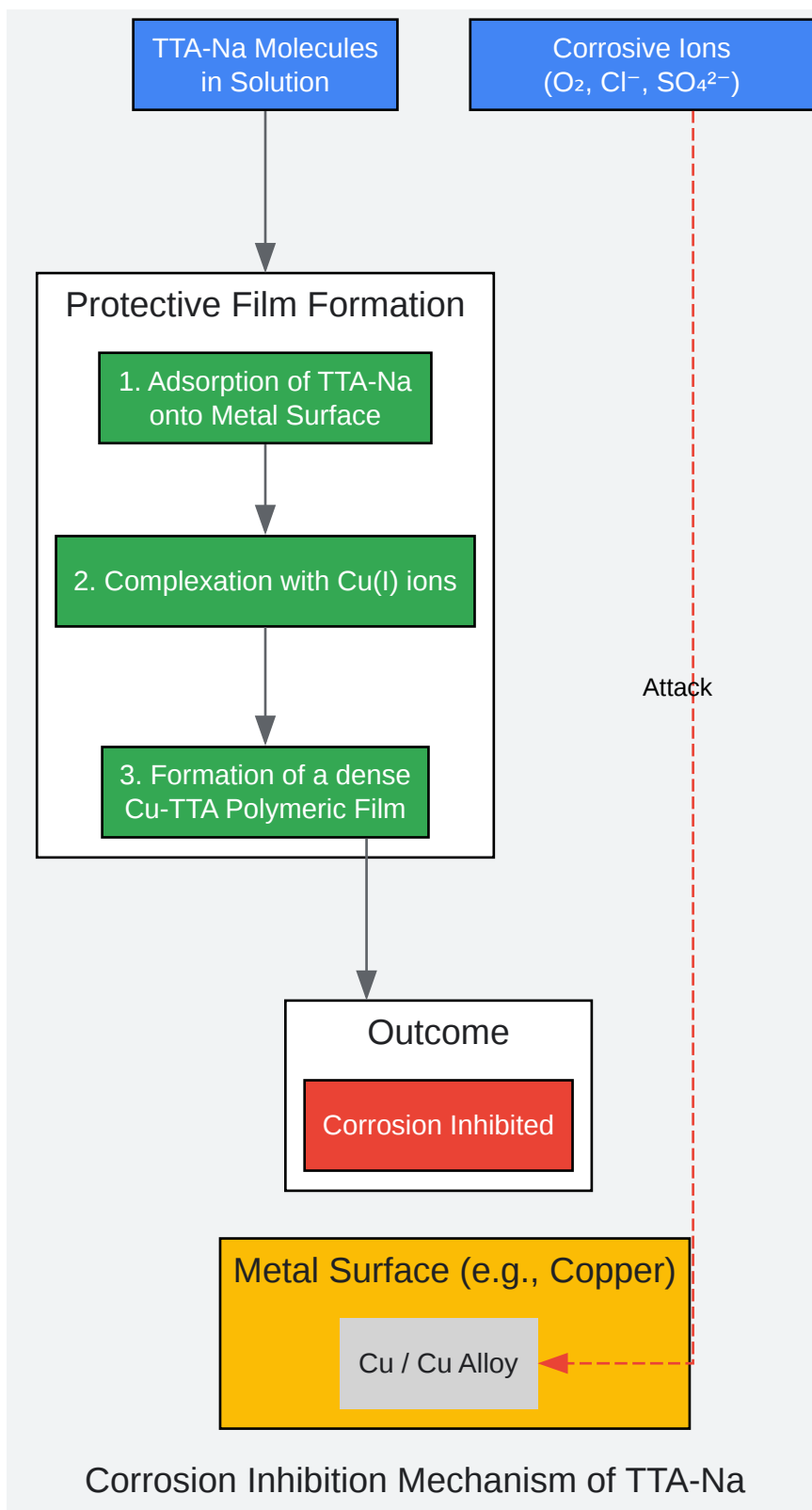
| Multi-Metal Systems | 0.01 - 100 (depending on system) [\[\[13\]\]](#) |

Table 3: Corrosion Inhibition Efficiency Data Summary

Metal	Corrosive Medium	TTA Concentration	Temperature	Inhibition Efficiency (%)	Reference(s)
Mild Steel	0.5 M HCl	0.07 M	293 K (20°C)	~91%	[10]
Mild Steel	0.5 M HCl	0.07 M	323 K (50°C)	~79%	[10]
Galvanized Steel	NaCl Solution	0.01 M	Not Specified	>98%	[8]
Al-8%Si-3%Cu Alloy	1 M NaCl (pH 6)	2 mM	Not Specified	88% - 92%	[14]

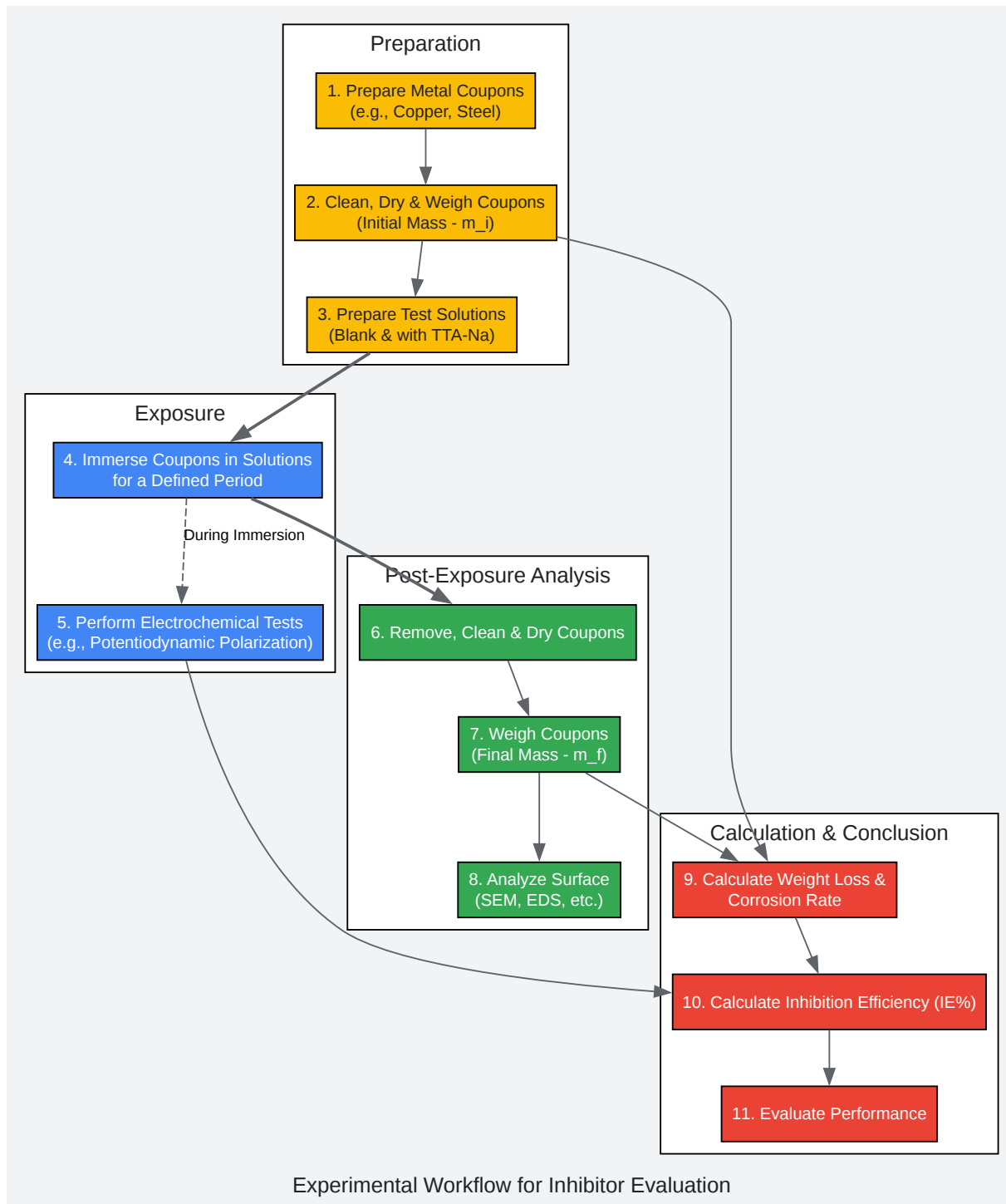
| Al-8%Si-3%Cu Alloy | 1 M NaCl (pH 6) | 20 mM | Not Specified | 94% - 95% [\[\[14\]\]](#) |

Visualizations



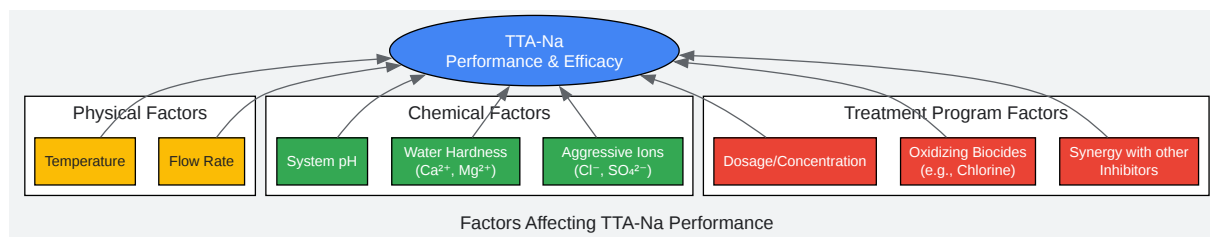
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Corrosion Inhibition Mechanism of TTA-Na.



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Workflow for evaluating corrosion inhibitor efficacy.



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Key factors that influence TTA-Na performance.

Experimental Protocols

Protocol 1: Gravimetric (Weight Loss) Method for Corrosion Rate Determination

This protocol determines the average corrosion rate by measuring the mass loss of a metal coupon over time.

- 1. Coupon Preparation:
 - 1.1. Select metal coupons (e.g., C101 copper, mild steel) of known surface area.
 - 1.2. Polish the coupons with successive grades of abrasive paper (e.g., up to 600 grit) to achieve a uniform surface.[13]
 - 1.3. Degrease the coupons by sonicating in acetone or ethanol, rinse with deionized water, and dry thoroughly.
 - 1.4. Weigh each coupon accurately to four decimal places ($m_{initial}$). Store in a desiccator until use.
- 2. Exposure:
 - 2.1. Prepare the test solutions: a "blank" (e.g., simulated cooling water without inhibitor) and solutions containing various concentrations of Tolyltriazole Sodium Salt.

- 2.2. Suspend the coupons in the test solutions using non-conductive hooks, ensuring they are fully immersed and not in contact with each other or the container walls.
- 2.3. Maintain the solutions at a constant temperature and aeration representative of the cooling system being simulated for a fixed duration (e.g., 72 hours to 30 days).
- 3. Post-Exposure Cleaning and Evaluation:
 - 3.1. Remove coupons from the solutions.
 - 3.2. Chemically clean the coupons to remove corrosion products according to standard procedures (e.g., ASTM G1). For copper, this may involve immersion in dilute sulfuric or hydrochloric acid.
 - 3.3. Rinse with deionized water, dry completely, and re-weigh to obtain the final mass (m_{final}).
 - 3.4. Calculate weight loss ($\Delta m = m_{\text{initial}} - m_{\text{final}}$).
- 4. Calculation:
 - 4.1. Corrosion Rate (CR) in mm/year: $CR = (8.76 \times 10^4 \times \Delta m) / (A \times T \times D)$ Where: Δm = mass loss (g), A = surface area (cm^2), T = exposure time (hours), D = metal density (g/cm^3).
 - 4.2. Inhibition Efficiency (IE%): $IE\% = [(CR_{\text{blank}} - CR_{\text{inhibitor}}) / CR_{\text{blank}}] \times 100$
Where: CR_{blank} is the corrosion rate in the blank solution and $CR_{\text{inhibitor}}$ is the rate in the solution with TTA-Na.

Protocol 2: Electrochemical Evaluation of Inhibition Efficiency (Potentiodynamic Polarization)

This accelerated technique provides insights into the corrosion mechanism (anodic, cathodic, or mixed inhibition).

- 1. Cell Setup:
 - 1.1. Use a standard three-electrode electrochemical cell.

- 1.2. The working electrode (WE) is the metal coupon (e.g., copper) to be tested.
- 1.3. Use a graphite rod or platinum mesh as the counter electrode (CE) and a Saturated Calomel Electrode (SCE) or Ag/AgCl as the reference electrode (RE).[15]
- 2. Procedure:
 - 2.1. Immerse the electrodes in the test solution (blank or with inhibitor).
 - 2.2. Allow the system to stabilize for a period (e.g., 30-60 minutes) until the Open Circuit Potential (OCP) is relatively constant.[10]
 - 2.3. Perform a potentiodynamic scan by polarizing the WE from a cathodic potential to an anodic potential relative to the OCP (e.g., -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 0.5-1 mV/s).[10]
- 3. Data Analysis:
 - 3.1. Plot the resulting polarization curve (log current density vs. potential).
 - 3.2. Determine the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) by Tafel extrapolation of the linear portions of the anodic and cathodic curves.[10] A lower i_{corr} value indicates better corrosion protection.[8]
 - 3.3. Inhibition Efficiency (IE%): $IE\% = [(i_{corr_blank} - i_{corr_inhibitor}) / i_{corr_blank}] \times 100$
Where: i_{corr_blank} and $i_{corr_inhibitor}$ are the corrosion current densities without and with the inhibitor, respectively.
 - 3.4. TTA-Na is considered a mixed-type inhibitor if both anodic and cathodic curves are suppressed.[10]

Protocol 3: Surface Analysis of Protected Metal Coupons

This protocol is used to visualize the surface and confirm the presence of the protective film.

- 1. Sample Preparation:

- 1.1. Use coupons exposed to blank and inhibitor solutions from the weight loss test (Protocol 1).
- 1.2. Gently rinse the coupons with deionized water and dry them without disturbing the surface film.
- 2. Instrumentation and Analysis:
 - 2.1. Scanning Electron Microscopy (SEM): To observe the surface morphology. A coupon exposed to the blank solution will likely show a rough, corroded surface, while a well-inhibited coupon will appear smoother.[10]
 - 2.2. Energy-Dispersive X-ray Spectroscopy (EDS): To determine the elemental composition of the surface. On an inhibited coupon, EDS can detect the presence of Nitrogen and Carbon from the adsorbed TTA-Na film, confirming its presence.[10]
 - 2.3. Atomic Force Microscopy (AFM): To characterize the surface topography at a high resolution and measure the reduction in surface roughness due to the protective film.[10]

Protocol 4: Determination of TTA-Na Concentration in Water Samples

This protocol is for monitoring the active inhibitor concentration in a cooling water system.

- 1. Method:
 - 1.1. High-Performance Liquid Chromatography (HPLC) is a suitable method for determining the concentration of tolyltriazole.[15][16]
- 2. Chromatographic Conditions (Example):
 - 2.1. Column: C18 reverse-phase column (e.g., Microbondapak C18).[16]
 - 2.2. Mobile Phase: An isocratic system, such as a mixture of methanol and an aqueous sodium acetate buffer.[16]
 - 2.3. Detector: UV detector set to an appropriate wavelength for tolyltriazole.
 - 2.4. Injection Volume: Typically 10-20 μ L.

- 3. Procedure:
 - 3.1. Prepare a series of standard solutions of known TTA-Na concentrations.
 - 3.2. Generate a calibration curve by plotting the peak area from the HPLC chromatograms against the concentration of the standards.
 - 3.3. Filter the water samples from the cooling system (e.g., using a 0.2 µm syringe filter) to remove suspended solids.[15]
 - 3.4. Inject the filtered samples into the HPLC system.
 - 3.5. Determine the TTA-Na concentration in the samples by comparing their peak areas to the calibration curve.

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